

4-Fluoro-3-nitrophenol: A Comprehensive Technical Guide for Researchers

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Compound of Interest

Compound Name: 4-Fluoro-3-nitrophenol

Cat. No.: B1340275

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CAS Number: 2105-96-6

This in-depth technical guide serves as a comprehensive resource for researchers, scientists, and drug development professionals on **4-Fluoro-3-nitrophenol**. This versatile fluorinated aromatic compound is a valuable building block in medicinal chemistry and organic synthesis, offering unique reactivity for the development of novel therapeutic agents and other complex molecules.

Physicochemical and Spectroscopic Data

4-Fluoro-3-nitrophenol is a solid at room temperature with the following key properties:

Property	Value	Reference(s)
CAS Number	2105-96-6	[1]
Molecular Formula	C ₆ H ₄ FNO ₃	[1]
Molecular Weight	157.10 g/mol	[1]
Appearance	Pale yellow to yellow-brown solid	
Melting Point	78-81 °C	
Boiling Point	304.9 °C at 760 mmHg	
Density	1.511 g/cm ³	
InChI	1S/C6H4FNO3/c7-5-2-1-4(9)3-6(5)8(10)11/h1-3,9H	[1]
InChIKey	JSRMPTJZAJUPGZ-UHFFFAOYSA-N	[1]
SMILES	C1=CC(=C(C=C1O)--INVALID-LINK--[O-])F	[1]

Synthesis of 4-Fluoro-3-nitrophenol

The primary synthetic route to **4-Fluoro-3-nitrophenol** involves the electrophilic nitration of 4-fluorophenol. The following is a representative experimental protocol based on analogous procedures for the nitration of fluorinated aromatic compounds.[2][3][4]

Reaction:

Caption: Logical workflow for kinase inhibitor synthesis.

This diagram illustrates the initial reduction of **4-Fluoro-3-nitrophenol** to the corresponding aniline. This key intermediate can then undergo various coupling reactions with a heterocyclic core, a common motif in kinase inhibitors, to generate the final drug candidate. The specific nature of the heterocyclic core and the coupling chemistry would be tailored to target a specific kinase.

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References

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